Application Notes and Protocols for In Vitro MK2 Kinase Activity Assay

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Compound of Interest

Compound Name: *mk2 Inhibitor*

Cat. No.: *B8038579*

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Introduction

Mitogen-activated protein kinase-activated protein kinase 2 (MK2), a key serine/threonine kinase, operates downstream of the p38 MAPK signaling cascade.[1][2] This pathway is activated by cellular and environmental stressors, as well as inflammatory stimuli, playing a crucial role in regulating inflammatory responses.[2][3] Upon activation by p38 MAPK, MK2 phosphorylates a variety of downstream targets, including heat shock protein 27 (HSP27), which leads to the stabilization of mRNAs encoding pro-inflammatory cytokines like TNF-α and IL-6.[2] The dysregulation of the p38/MK2 pathway is implicated in numerous inflammatory diseases, making MK2 a compelling therapeutic target.[1]

These application notes provide a detailed protocol for conducting an in vitro kinase assay to measure the enzymatic activity of MK2. The described non-radioactive method utilizes a luminescent ADP-detection platform, offering a high-throughput-compatible, safe, and reliable alternative to traditional radiometric assays. This protocol is designed for researchers engaged in the discovery and characterization of **MK2 inhibitor**s.

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Signaling Pathway

The p38/MK2 signaling pathway is a critical regulator of cellular responses to stress and inflammation. The simplified cascade begins with the activation of upstream kinases, leading to the phosphorylation and activation of p38 MAPK. Activated p38 MAPK then phosphorylates and activates MK2, which in turn phosphorylates its downstream substrates, culminating in the production of pro-inflammatory cytokines.

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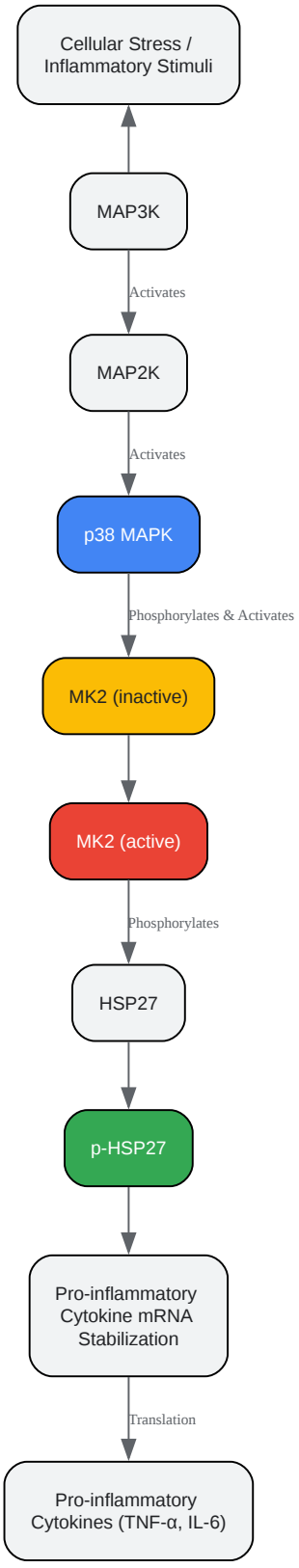

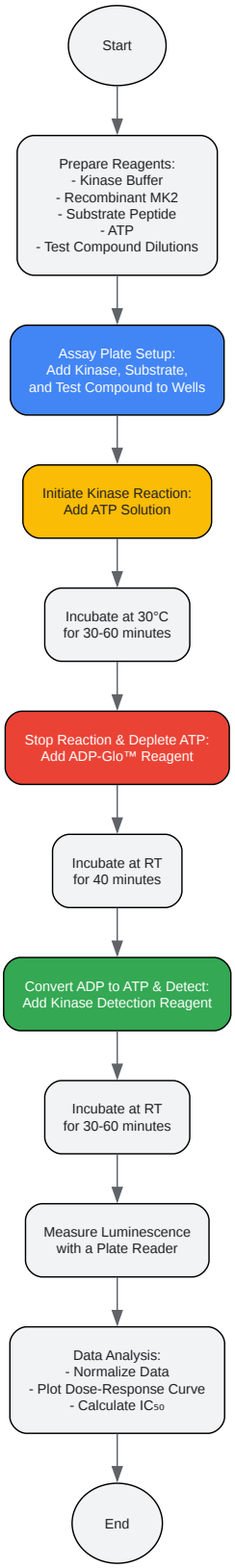

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